

# Spectroscopic Characterization of 2,4-Dimethylpentan-3-one Oxime: A Technical Guide

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## Compound of Interest

Compound Name: 2,4-Dimethylpentan-3-one oxime

CAS No.: 1113-74-2

Cat. No.: B075293

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## Introduction

**2,4-Dimethylpentan-3-one oxime** (CAS No. 1113-74-2), also known as diisopropyl ketoxime, is an organic compound with the chemical formula  $C_7H_{15}NO$ .<sup>[1][2]</sup> Its structure, featuring a C=N double bond characteristic of an oxime, is derived from the corresponding ketone, 2,4-dimethylpentan-3-one.<sup>[3]</sup> The precise and unambiguous structural confirmation of such molecules is fundamental in fields ranging from synthetic chemistry to drug development, where functionality and stereochemistry dictate biological activity and chemical reactivity.

This technical guide provides an in-depth analysis of the core spectroscopic data required for the structural elucidation and quality control of **2,4-Dimethylpentan-3-one oxime**. As practicing scientists, we understand that merely presenting data is insufficient. Therefore, this document delves into the causality behind the spectral features, linking them directly to the molecule's unique structural attributes. We will explore the data from Nuclear Magnetic Resonance ( $^1H$  and  $^{13}C$  NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), offering both field-proven insights into data acquisition and a rigorous interpretation of the results.

# Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the specific carbon-hydrogen framework of an organic molecule. By probing the magnetic properties of atomic nuclei, it provides detailed information about the chemical environment, connectivity, and stereochemistry of atoms within a molecule.

## Proton ( $^1\text{H}$ ) NMR Spectroscopy

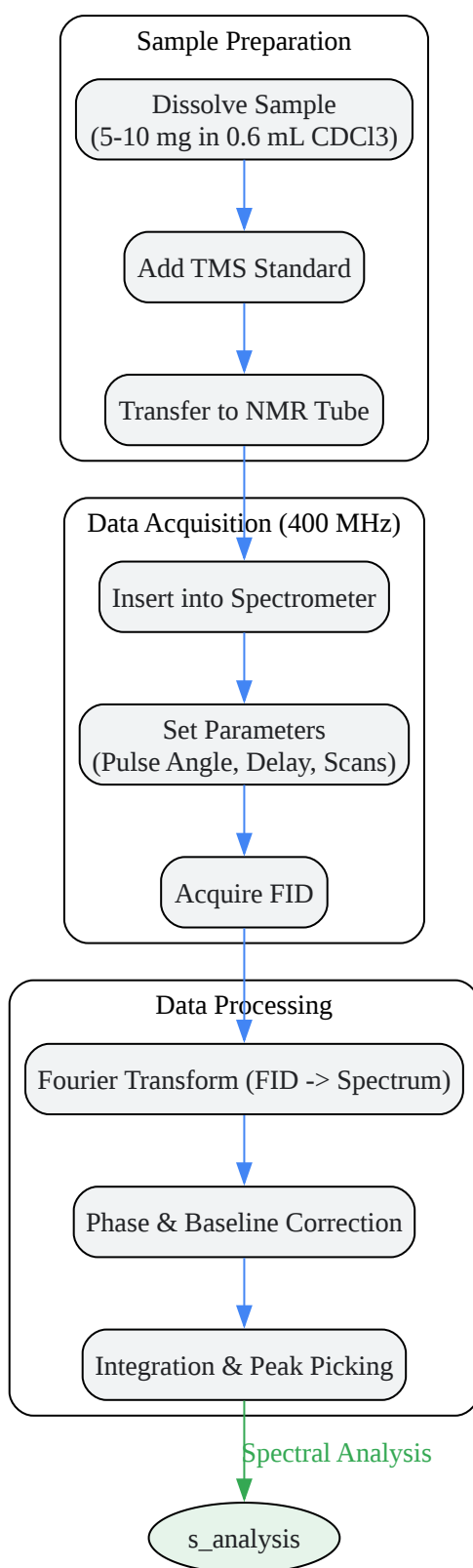
Proton NMR provides a map of the different types of hydrogen atoms in a molecule. The chemical shift of a proton is highly sensitive to its electronic environment, while spin-spin coupling patterns reveal the proximity of neighboring protons.

### Experimental Protocol: $^1\text{H}$ NMR Acquisition

A robust  $^1\text{H}$  NMR spectrum can be obtained through a standardized protocol. The choice of a deuterated solvent is critical to avoid overwhelming the analyte signals with solvent protons. Chloroform-d ( $\text{CDCl}_3$ ) is a common choice for non-polar to moderately polar compounds like oximes due to its excellent solubilizing properties and single residual peak at approximately 7.26 ppm.

- **Sample Preparation:** Dissolve 5-10 mg of **2,4-Dimethylpentan-3-one oxime** in ~0.6 mL of deuterated chloroform ( $\text{CDCl}_3$ ).
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard, which is defined as 0.0 ppm and serves as the reference point for all other chemical shifts.
- **Data Acquisition:** Transfer the solution to a 5 mm NMR tube. Acquire the spectrum on a 400 MHz (or higher) spectrometer. Key parameters include a 30-degree pulse angle, a relaxation delay of 2 seconds, and acquisition of 16-32 scans to ensure a good signal-to-noise ratio.
- **Processing:** The resulting Free Induction Decay (FID) is processed with a Fourier transform, followed by phase and baseline correction, to yield the final spectrum.

### Workflow for $^1\text{H}$ NMR Spectroscopy



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Caption: Standard workflow for  $^1\text{H}$  NMR analysis.

Predicted  $^1\text{H}$  NMR Data and Interpretation

While a published experimental spectrum for this specific compound is not readily available, a highly reliable spectrum can be predicted based on established chemical shift principles and data from analogous structures. The molecule's symmetry is a key factor; the two isopropyl groups are chemically equivalent, simplifying the spectrum.

| Label | Predicted Chemical Shift ( $\delta$ , ppm) | Multiplicity  | Integration | Assignment                 |
|-------|--------------------------------------------|---------------|-------------|----------------------------|
| a     | ~9.5 - 11.5                                | broad singlet | 1H          | N-OH                       |
| b     | ~2.5 - 3.5                                 | septet        | 2H          | $\text{CH}(\text{CH}_3)_2$ |
| c     | ~1.1 - 1.3                                 | doublet       | 12H         | $\text{CH}(\text{CH}_3)_2$ |

## Interpretation:

- N-OH Proton (a): The hydroxyl proton of an oxime is known to be highly deshielded and often appears as a broad singlet in a wide chemical shift range, typically between 9 and 12 ppm.<sup>[4][5]</sup> Its broadness is due to hydrogen bonding and chemical exchange.
- CH Protons (b): The two methine protons are alpha to the C=N double bond. This position results in a moderate deshielding effect. Due to the symmetry of the molecule, these two protons are equivalent. Each is coupled to the six protons of its own isopropyl methyl groups, resulting in a septet (according to the  $n+1$  rule).
- $\text{CH}_3$  Protons (c): The four methyl groups are equivalent due to the molecule's symmetry. Their protons are coupled to the adjacent methine proton, resulting in a strong doublet signal in the typical upfield region for alkyl groups.<sup>[6]</sup> The integration value of 12H for this signal would be a dominant feature of the spectrum.

## Carbon-13 ( $^{13}\text{C}$ ) NMR Spectroscopy

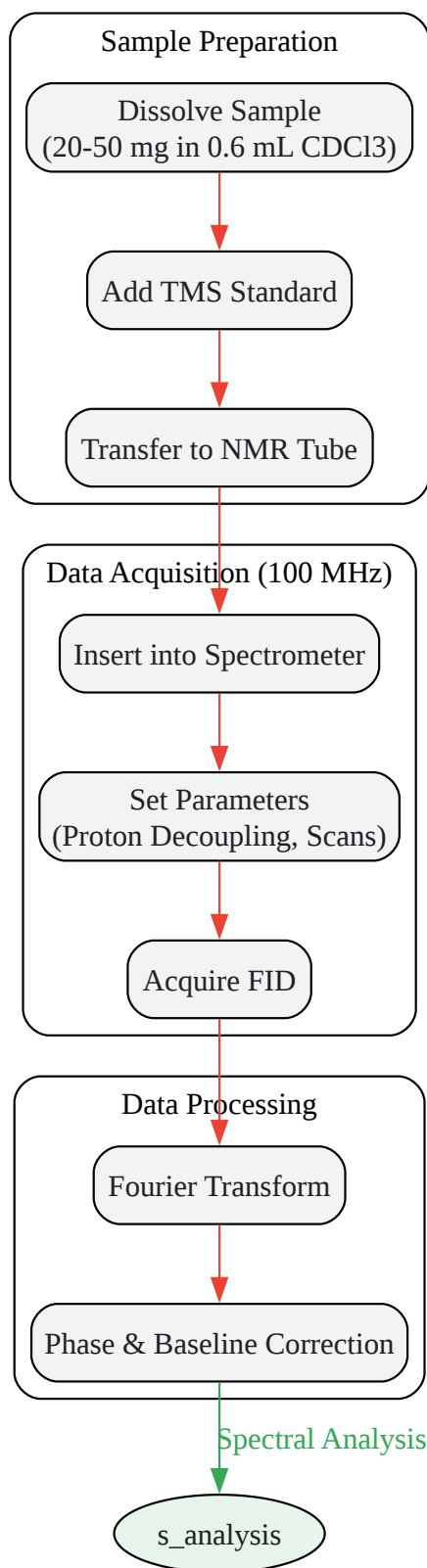
$^{13}\text{C}$  NMR spectroscopy provides direct information on the carbon skeleton of a molecule. Each unique carbon atom gives a distinct signal, making it an excellent tool for determining molecular symmetry and identifying the types of carbon environments (e.g.,  $\text{sp}^3$ ,  $\text{sp}^2$ ).

### Experimental Protocol: $^{13}\text{C}$ NMR Acquisition

The protocol is similar to that for  $^1\text{H}$  NMR, but requires adjustments to account for the much lower natural abundance (~1.1%) and smaller gyromagnetic ratio of the  $^{13}\text{C}$  nucleus.

- **Sample Preparation:** A more concentrated sample is often required. Dissolve 20-50 mg of the oxime in ~0.6 mL of  $\text{CDCl}_3$  with TMS.
- **Data Acquisition:** Use a broadband probe on a 100 MHz (for  $^{13}\text{C}$ ) spectrometer. A proton-decoupled sequence is standard, which collapses all C-H coupling, resulting in a spectrum where each unique carbon appears as a single line. A greater number of scans (e.g., 256 or more) and a longer relaxation delay are necessary to obtain a good spectrum.
- **Processing:** Standard Fourier transform, phasing, and baseline correction are applied.

### Workflow for $^{13}\text{C}$ NMR Spectroscopy



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Caption: Standard workflow for  $^{13}\text{C}$  NMR analysis.

### <sup>13</sup>C NMR Data and Interpretation

The experimental <sup>13</sup>C NMR data for **2,4-Dimethylpentan-3-one oxime** has been reported in the literature.<sup>[1]</sup> The symmetry of the molecule is immediately apparent from the presence of only three distinct signals for the seven carbon atoms.

| Label | Experimental Chemical Shift (δ, ppm) | Assignment                        |
|-------|--------------------------------------|-----------------------------------|
| d     | 165.7                                | C=N                               |
| e     | 30.2                                 | CH(CH <sub>3</sub> ) <sub>2</sub> |
| f     | 19.8                                 | CH(CH <sub>3</sub> ) <sub>2</sub> |

Source: G. E. Hawkes, K. Herwig, J. D. Roberts J. Org. Chem. 39, 1017(1974) via PubChem.<sup>[1]</sup>

#### Interpretation:

- C=N Carbon (d): The signal at 165.7 ppm is in the characteristic downfield region for sp<sup>2</sup>-hybridized carbons involved in a C=N bond, confirming the presence of the oxime functional group.<sup>[7]</sup>
- CH Carbons (e): The signal at 30.2 ppm corresponds to the two equivalent methine carbons of the isopropyl groups.
- CH<sub>3</sub> Carbons (f): The most upfield signal at 19.8 ppm is assigned to the four equivalent methyl carbons. This chemical shift is typical for terminal alkyl groups.<sup>[7]</sup> The observation of only three signals provides unequivocal evidence of the molecule's C<sub>2</sub> symmetry axis passing through the C=N-O moiety.

## Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule. It works by measuring the absorption of infrared radiation, which excites

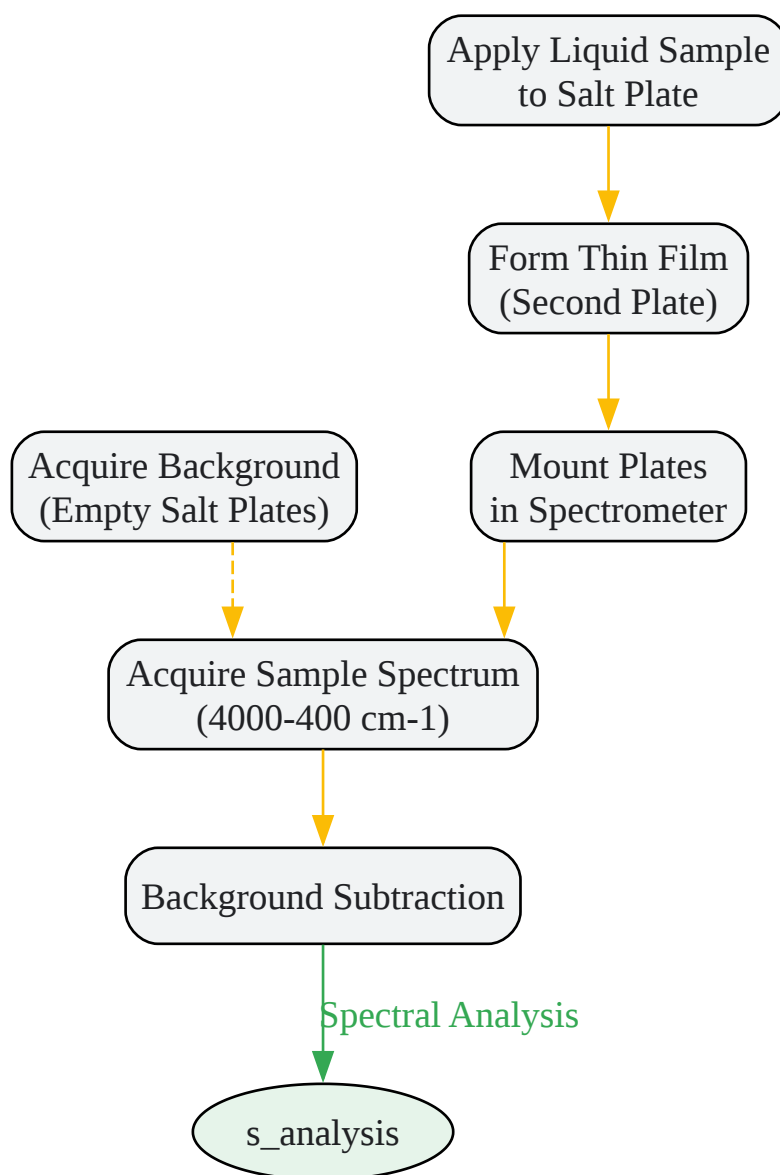
molecular vibrations (e.g., stretching and bending) at specific frequencies corresponding to particular chemical bonds.

#### Experimental Protocol: IR Spectrum Acquisition (Neat)

For a liquid sample like **2,4-Dimethylpentan-3-one oxime**, the simplest method is to acquire the spectrum as a thin film (neat).

- **Sample Preparation:** Place one drop of the neat liquid sample directly onto the surface of a salt plate (e.g., NaCl or KBr).
- **Analysis:** Place a second salt plate on top to create a thin capillary film.
- **Data Acquisition:** Mount the plates in the spectrometer and acquire the spectrum, typically by co-adding 16-32 scans over a range of 4000-400  $\text{cm}^{-1}$ . A background spectrum of the empty plates is recorded first and automatically subtracted from the sample spectrum.

#### Workflow for IR Spectroscopy



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Caption: Workflow for acquiring a neat IR spectrum.

## IR Data and Interpretation

The IR spectrum provides key evidence for the oxime functional group. The following table summarizes the characteristic absorption bands observed for this molecule.

| Frequency (cm <sup>-1</sup> )                                                   | Intensity     | Assignment                    |
|---------------------------------------------------------------------------------|---------------|-------------------------------|
| ~3300 (broad)                                                                   | Medium-Strong | O-H stretch (hydrogen-bonded) |
| 2960-2870                                                                       | Strong        | C(sp <sup>3</sup> )-H stretch |
| ~1650                                                                           | Medium-Weak   | C=N stretch                   |
| ~940                                                                            | Medium        | N-O stretch                   |
| Source: NIST Chemistry WebBook, Coblenz Society Collection. <a href="#">[2]</a> |               |                               |

#### Interpretation:

- O-H Stretch: The broad absorption band centered around 3300 cm<sup>-1</sup> is definitive for the hydroxyl (-OH) group. Its broadness is a direct result of intermolecular hydrogen bonding, a characteristic feature of oximes.
- C-H Stretch: The strong, sharp peaks just below 3000 cm<sup>-1</sup> are characteristic of C-H stretching vibrations in the isopropyl alkyl groups.
- C=N Stretch: The absorption around 1650 cm<sup>-1</sup> is attributed to the carbon-nitrogen double bond (C=N) stretch. This peak is often of medium to weak intensity and confirms the presence of the imine moiety within the oxime.
- N-O Stretch: The peak around 940 cm<sup>-1</sup> corresponds to the N-O single bond stretch, providing further confirmation of the oxime functional group.

## Mass Spectrometry (MS)

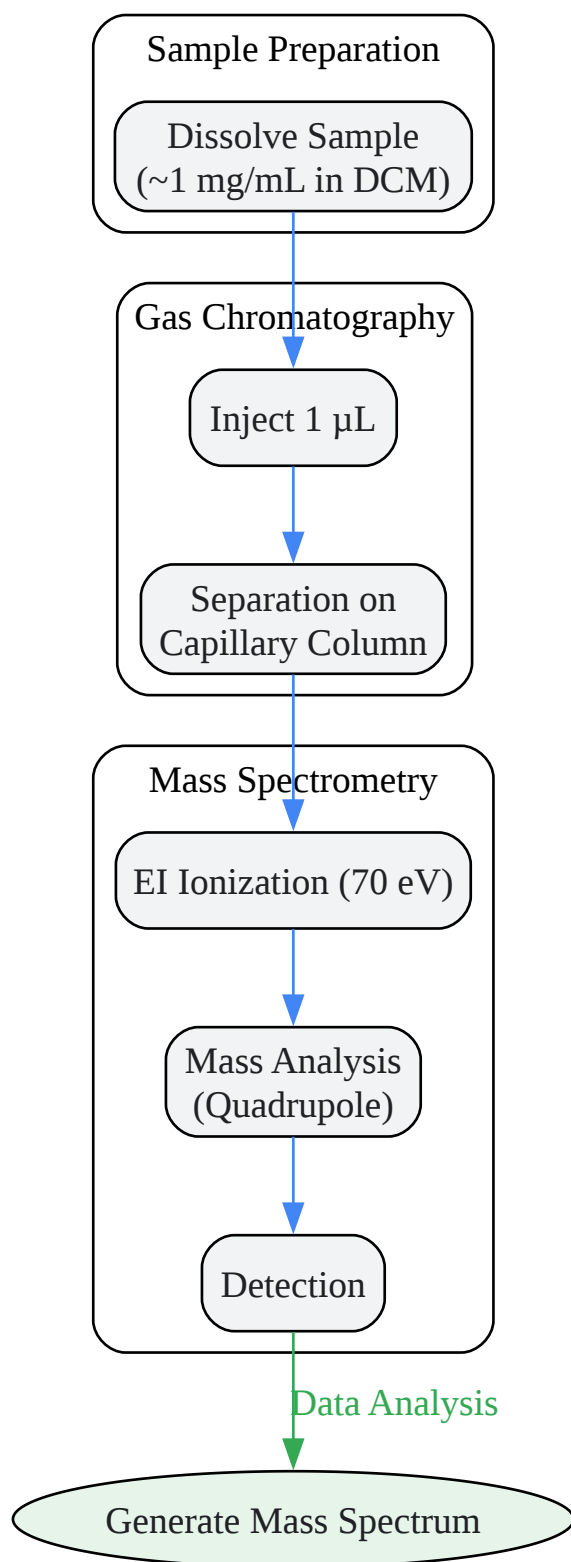
Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. Electron Ionization (EI) is a common method where high-energy electrons bombard the molecule, causing it to ionize and fragment in a reproducible manner. The resulting fragmentation pattern serves as a molecular fingerprint.

Experimental Protocol: GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is ideal for volatile compounds like **2,4-Dimethylpentan-3-one oxime**, as it separates the analyte from impurities before it enters the mass spectrometer.

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- **GC Separation:** Inject a small volume (1  $\mu$ L) into the GC. The sample is vaporized and travels through a capillary column (e.g., HP-5MS), separating it from other components based on boiling point and polarity.
- **Ionization:** As the compound elutes from the GC column, it enters the EI source of the mass spectrometer, where it is bombarded with 70 eV electrons.
- **Mass Analysis:** The resulting positively charged ions (the molecular ion and various fragments) are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their  $m/z$  ratio.
- **Detection:** An electron multiplier detects the ions, generating the mass spectrum.

Workflow for GC-MS Analysis



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Caption: General workflow for GC-MS analysis.

## Predicted Mass Spectrum and Interpretation

An experimental mass spectrum for **2,4-Dimethylpentan-3-one oxime** is not available in common databases. However, a likely fragmentation pattern can be proposed based on the known behavior of oximes and alkyl compounds under EI conditions.<sup>[8][9]</sup>

| m/z | Proposed Identity | Comments                                                                         |
|-----|-------------------|----------------------------------------------------------------------------------|
| 129 | $[M]^+$           | Molecular Ion: $C_7H_{15}NO^+$ . Expected to be present.                         |
| 114 | $[M - CH_3]^+$    | Loss of a methyl radical from one of the isopropyl groups.                       |
| 86  | $[M - C_3H_7]^+$  | Alpha-cleavage, loss of an isopropyl radical. A very likely and stable fragment. |
| 71  | $[C_4H_7NO]^+$    | Likely from cleavage of the C-C bond alpha to the C=N group.                     |
| 43  | $[C_3H_7]^+$      | Isopropyl cation. Expected to be a very abundant peak (base peak).               |

## Interpretation:

- Molecular Ion (m/z 129): The molecular ion peak, corresponding to the intact molecule with one electron removed, should be observed at m/z 129. Its intensity may vary.
- Alpha-Cleavage: The most characteristic fragmentation for ketones, imines, and related compounds is cleavage of the C-C bond alpha to the functional group.<sup>[10]</sup> For this molecule, the cleavage of the bond between C3 and one of the isopropyl groups would result in the loss of an isopropyl radical (mass 43), leading to a stable fragment at m/z 86. This is expected to be a significant peak.
- Formation of Isopropyl Cation (m/z 43): The ejected isopropyl radical can also be detected as the stable secondary isopropyl cation,  $[CH(CH_3)_2]^+$ , at m/z 43. This is very likely to be the

base peak (most intense peak) in the spectrum.

- Loss of Methyl ( $m/z$  114): A less favorable fragmentation pathway involves the loss of a methyl radical (mass 15) from the molecular ion, resulting in a peak at  $m/z$  114.

## Conclusion

The collective spectroscopic data provides a cohesive and unambiguous confirmation of the structure of **2,4-Dimethylpentan-3-one oxime**.  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy definitively establish the carbon-hydrogen framework and confirm the molecule's  $\text{C}_2$  symmetry. Infrared spectroscopy provides clear evidence for the key oxime functional group through its characteristic O-H, C=N, and N-O vibrational modes. Finally, while requiring prediction, mass spectrometry analysis supports the proposed structure through logical fragmentation patterns, notably alpha-cleavage leading to the formation of an isopropyl cation. Together, these techniques form a self-validating system for the comprehensive characterization of this molecule, essential for its application in research and development.

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